

An In-depth Technical Guide to the Physical Properties of (-)-Isopinocampheol

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Compound of Interest

Compound Name: (-)-Isopinocampheol

Cat. No.: B3422972

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **(-)-Isopinocampheol**, a chiral monoterpenoid alcohol of significant interest in synthetic organic chemistry and drug development. This document details its melting and boiling points, outlines the experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

(-)-Isopinocampheol is a white solid at room temperature. Its physical characteristics are crucial for its handling, purification, and application in various chemical transformations.

Quantitative Data Summary

The melting and boiling points of **(-)-Isopinocampheol** are summarized in the table below. These values are critical for establishing its purity and for designing experimental conditions for its use.

Physical Property	Value
Melting Point	51-55 °C[1][2]
Boiling Point	219 °C (at 760 mmHg)[1][2]

Experimental Protocols

The following sections detail the standard methodologies for the determination of the melting and boiling points of organic compounds like **(-)-Isopinocampheol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the capillary method using a standard melting point apparatus.

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **(-)-Isopinocampheol**
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **(-)-Isopinocampheol** is placed in a mortar and finely ground to a powder to ensure uniform packing.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of packed solid is obtained.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**

- If the approximate melting point is unknown, a rapid preliminary heating is performed to determine a rough range.
- For an accurate measurement, the apparatus is heated to a temperature about 15-20 °C below the expected melting point.
- The heating rate is then slowed to 1-2 °C per minute as the melting point is approached.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For pure **(-)-Isopinocampheol**, this range is typically narrow.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The following protocol describes the micro-boiling point determination using a Thiele tube.

Materials:

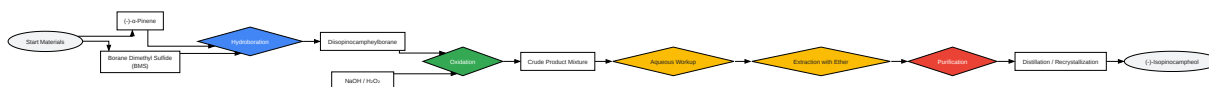
- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Sample of **(-)-Isopinocampheol** (melted)
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- **Sample Preparation:** A small amount of **(-)-Isopinocampheol** is placed in the small test tube. A capillary tube is placed inside the test tube with its open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube. This assembly is then clamped and immersed in the Thiele tube containing the heating oil, making sure the oil level is above the sample but below the opening of the test tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The heat is transferred through the oil, ensuring uniform heating of the sample.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- **Data Recording:** The heat source is then removed. The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

Synthesis Workflow

(-)-Isopinocampheol is commonly synthesized via the hydroboration-oxidation of α -pinene. The following diagram illustrates the logical workflow of this synthetic route.



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References

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Phone: (601) 213-4426

Email: info@benchchem.com